

# Comparative Analysis of H<sub>2</sub>S Scavenging Efficiency of (Ethylenedioxy)dimethanol

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## Compound of Interest

Compound Name: (Ethylenedioxy)dimethanol

Cat. No.: B009804

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This guide provides a comparative analysis of the hydrogen sulfide (H<sub>2</sub>S) scavenging efficiency of **(Ethylenedioxy)dimethanol** (EDDM) against other commonly used H<sub>2</sub>S scavengers. The information is compiled from various studies to offer an objective overview supported by available experimental data.

## Executive Summary

**(Ethylenedioxy)dimethanol** is a non-nitrogenous H<sub>2</sub>S scavenger that presents an alternative to the widely used triazine-based compounds. While it may exhibit slower reaction kinetics compared to some scavengers, it offers distinct advantages in certain applications, particularly where nitrogen contamination or the formation of solid byproducts is a concern. This guide will delve into the available performance data, experimental methodologies for evaluation, and a qualitative ranking based on a combination of performance and operational considerations.

## Quantitative Data Presentation

The following table summarizes the available quantitative data on the H<sub>2</sub>S scavenging efficiency of EDDM and its alternatives. It is important to note that the experimental conditions under which these data were generated may vary, impacting direct comparability.

Scavenger	Scavenging Capacity / Usage Ratio	H <sub>2</sub> S Removal Efficiency	Experimental Conditions / Remarks
(Ethylenedioxy)dimethanol (EDDM)	1.6 - 15 kg of scavenger per kg of H <sub>2</sub> S[1]	-	Data from a patent, representing a range of potential field application efficiencies.
Monoethanolamine (MEA) Triazine	~8.075 kg of a 40% active blend per kg of H <sub>2</sub> S (theoretical)[2]	Up to 80% in contactor towers; ~50% for direct injection[2]	A widely used industry standard. Efficiency is highly dependent on the application method.
Methylene bis-Oxazolidine (MBO)	-	Outperforms triazine by increasing the consumption of H <sub>2</sub> S per mole of scavenger[3]	An oil-soluble alternative to water-based triazines.[4]
Glyoxal	-	Reported to be four times more effective than triazine at typical sulfide levels[5]	Effective over a broader pH range compared to triazine. [5]
Zinc 2-ethylhexanoate	-	Showed very good performance on H <sub>2</sub> S removal in field tests[6]	A metal-based scavenger. Can form deposits when mixed with production water. [6]

## Qualitative Performance Ranking

Based on a synthesis of laboratory test results, affiliate and partner site feedback, and literature review considering performance, reactivity, water compatibility, and impact on scale formation, one study ranked the following scavengers as follows:[7]

- Glyoxal
- Methylene bis-Oxazolidine (MBO)
- MEA Triazine
- Hemiacetal
- **(Ethylenedioxy)dimethanol (EDDM)**
- 2-Ethyl Zinc Salt

## Experimental Protocols

The evaluation of H<sub>2</sub>S scavenger efficiency typically involves dynamic testing methodologies that simulate field conditions. A general protocol, based on descriptions from various sources, is outlined below.[\[8\]](#)[\[9\]](#)[\[10\]](#)

**Objective:** To determine the H<sub>2</sub>S scavenging efficiency and kinetics of a scavenger in a multiphase system.

**Apparatus:** A multiphase flow loop or a stirred autoclave reactor equipped with:

- Gas inlet for H<sub>2</sub>S and a carrier gas (e.g., N<sub>2</sub> or CH<sub>4</sub>).
- Liquid inlet for the scavenger solution and the liquid phase (e.g., brine, crude oil, or a mixture).
- Gas and liquid sampling ports.
- An H<sub>2</sub>S sensor for continuous measurement in the gas phase.
- Temperature and pressure controls.

**General Procedure:**

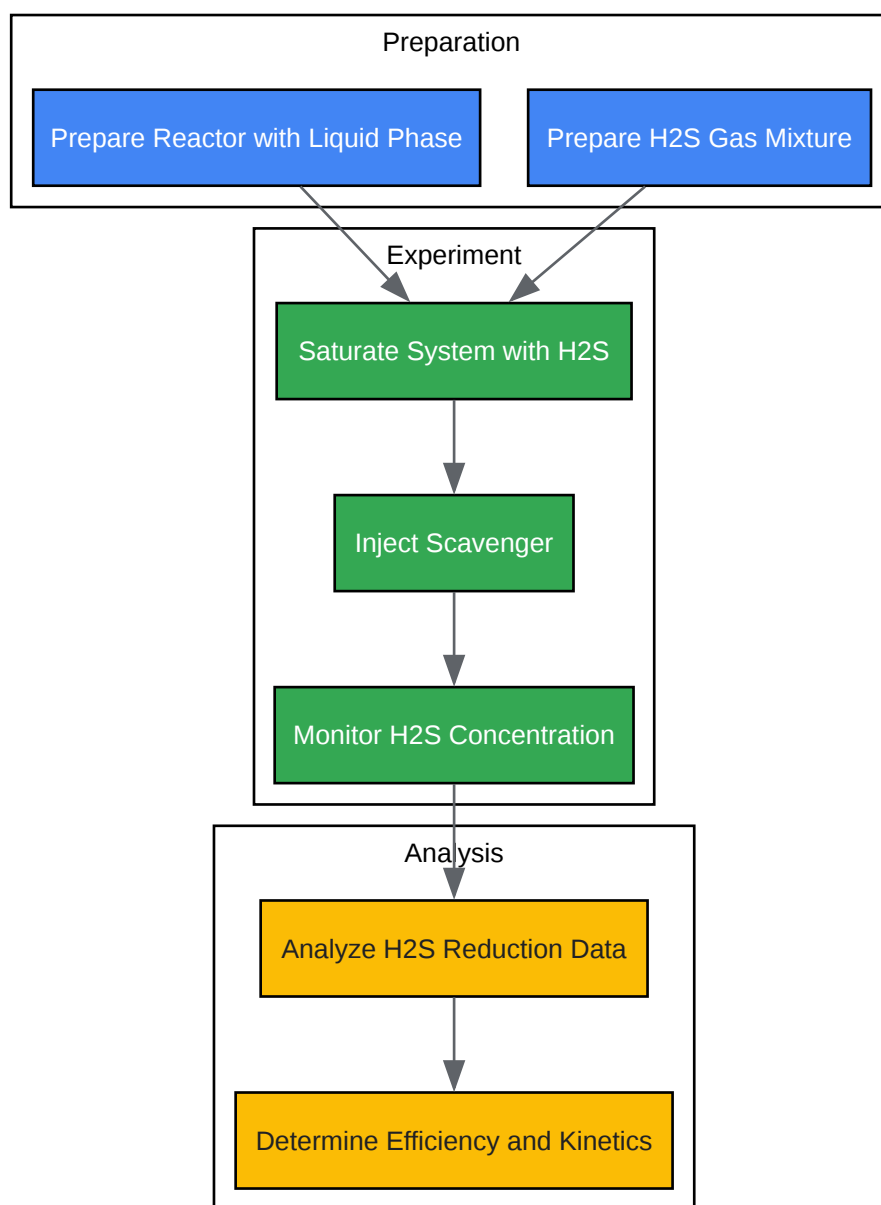
- **System Saturation:** The liquid phase (brine and/or hydrocarbon) is introduced into the reactor and purged with the carrier gas. A continuous flow of the gas mixture containing a known

concentration of  $\text{H}_2\text{S}$  is then introduced until the system reaches a stable, saturated  $\text{H}_2\text{S}$  concentration in both the gas and liquid phases.

- **Scavenger Injection:** A predetermined volume of the  $\text{H}_2\text{S}$  scavenger solution is injected into the reactor.
- **Monitoring:** The concentration of  $\text{H}_2\text{S}$  in the gas phase is continuously monitored over time. Liquid samples may also be taken at intervals to measure the sulfide concentration.
- **Data Analysis:** The  $\text{H}_2\text{S}$  scavenging efficiency is determined by the reduction in  $\text{H}_2\text{S}$  concentration over time. The kinetics of the reaction can be inferred from the rate of this reduction.

## Mandatory Visualizations

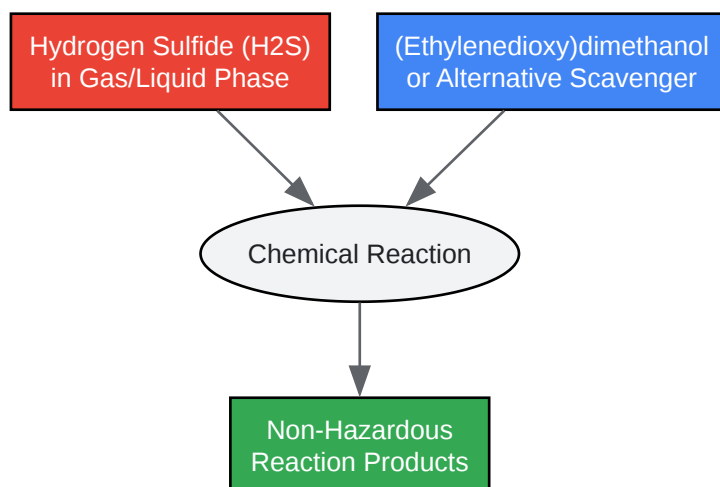
### Experimental Workflow for $\text{H}_2\text{S}$ Scavenger Evaluation



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Caption: Experimental workflow for evaluating H<sub>2</sub>S scavenger efficiency.

## Logical Relationship of H<sub>2</sub>S Scavenging



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Caption: Logical relationship of the H<sub>2</sub>S scavenging process.

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